

A Comprehensive Technical Guide to 3-Methoxy-4-(trifluoromethyl)benzyl Alcohol

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Compound of Interest

Compound Name:	3-Methoxy-4-(trifluoromethyl)benzyl alcohol
Cat. No.:	B1454167

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxy-4-(trifluoromethyl)benzyl alcohol, with the CAS number 276861-64-4, is a fluorinated aromatic alcohol that serves as a critical building block in modern organic synthesis. [1][2][3] Its unique substitution pattern, featuring both a methoxy and a trifluoromethyl group on the benzene ring, imparts specific electronic and steric properties that are highly valuable in the design of complex molecules, particularly in the fields of medicinal chemistry and agrochemicals. The presence of the trifluoromethyl group, a well-known bioisostere for various functional groups, can significantly influence the lipophilicity, metabolic stability, and binding affinity of a parent molecule. This guide provides an in-depth overview of the chemical and physical properties, safety information, synthesis, and applications of this versatile reagent.

Chemical and Physical Properties

3-Methoxy-4-(trifluoromethyl)benzyl alcohol is a solid at room temperature.[4] Its chemical structure and key identifying information are summarized in the table below. While experimental data on some physical properties are not widely published, its characteristics can be inferred from closely related compounds and supplier specifications.

Property	Value	Source
CAS Number	276861-64-4	[1] [2] [3]
Molecular Formula	C ₉ H ₉ F ₃ O ₂	[3] [4]
Molecular Weight	206.16 g/mol	[3] [4]
IUPAC Name	(3-Methoxy-4-(trifluoromethyl)phenyl)methanol	[4]
Synonyms	3-Methoxy-4-(trifluoromethyl)benzenemethanol	
Physical Form	Solid	[4]
Purity	Typically ≥97%	[3] [4]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **3-methoxy-4-(trifluoromethyl)benzyl alcohol**. A comprehensive review of the Safety Data Sheet (SDS) is essential before use.[\[1\]](#) While a specific SDS for this exact isomer is not readily available in all databases, data for closely related isomers, such as 3-methoxy-2-(trifluoromethyl)benzyl alcohol, indicate that the compound may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat and appropriate footwear.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. In case of insufficient ventilation, wear a suitable respirator.

First Aid Measures:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- After inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

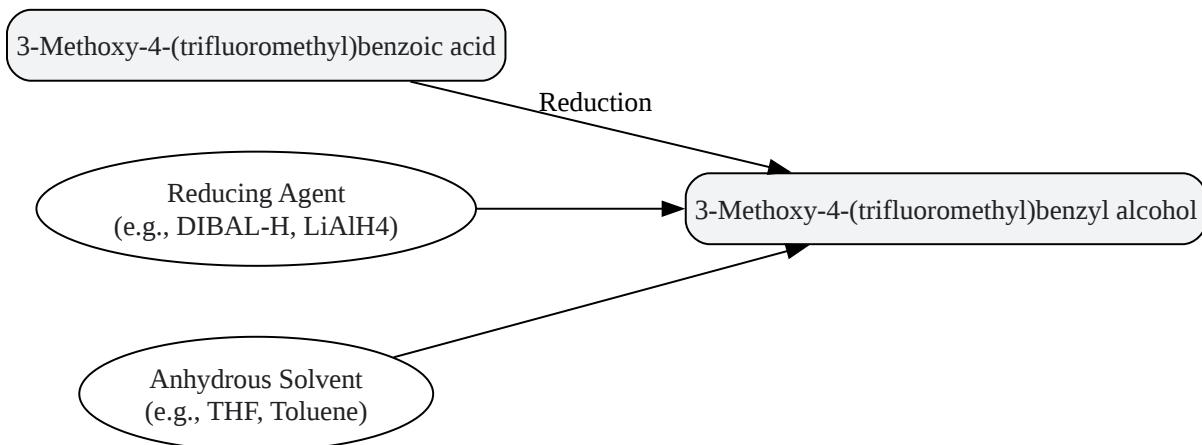
Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Synthesis and Mechanistic Insights

The synthesis of substituted benzyl alcohols like **3-methoxy-4-(trifluoromethyl)benzyl alcohol** typically involves the reduction of the corresponding benzoic acid or benzaldehyde. A general and robust method for the synthesis of 4-alkoxy-3-(trifluoromethyl)benzyl alcohols involves the reduction of the corresponding benzoic acid derivative.

A patented method for a similar compound, 4-alkoxy-3-(trifluoromethyl)benzoic acid, utilizes diisobutylaluminum hydride (DIBAL-H) as the reducing agent. This approach is favored for its high conversion rates and minimal side-product formation, particularly the avoidance of the reduction of the trifluoromethyl group.

Illustrative Synthetic Pathway:



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A Generalized Synthetic Workflow.

Experimental Protocol (General Example):

- **Reaction Setup:** A solution of the starting material, 3-methoxy-4-(trifluoromethyl)benzoic acid, is prepared in an anhydrous aprotic solvent such as tetrahydrofuran (THF) or toluene under an inert atmosphere (e.g., nitrogen or argon).
- **Reduction:** The solution is cooled to a low temperature (typically 0 °C or below), and a solution of a suitable reducing agent, such as diisobutylaluminum hydride (DIBAL-H) in a compatible solvent, is added dropwise. The choice of a bulky reducing agent like DIBAL-H can offer greater selectivity.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC), to ensure the complete consumption of the starting material.
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of a protic solvent, such as methanol, followed by an acidic workup (e.g., with 2N hydrochloric acid).

- Extraction and Purification: The product is extracted into an organic solvent, and the combined organic layers are washed, dried, and concentrated under reduced pressure. The crude product is then purified by a suitable method, such as silica gel column chromatography, to yield the pure **3-methoxy-4-(trifluoromethyl)benzyl alcohol**.

The causality behind these experimental choices lies in the need for a controlled reduction. The use of an inert atmosphere and anhydrous solvents is critical to prevent the deactivation of the highly reactive reducing agent. The dropwise addition at low temperatures helps to manage the exothermic nature of the reaction and prevent over-reduction or side reactions.

Applications in Research and Development

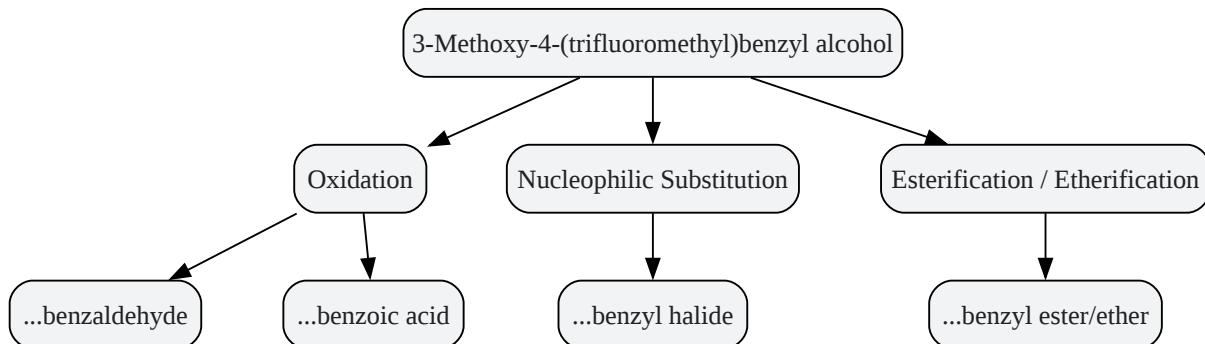
The strategic placement of the methoxy and trifluoromethyl groups makes **3-methoxy-4-(trifluoromethyl)benzyl alcohol** a valuable intermediate in the synthesis of bioactive molecules.

Role in Medicinal Chemistry:

The trifluoromethyl group is a key feature in many modern pharmaceuticals. Its incorporation can enhance a drug candidate's metabolic stability by blocking sites of enzymatic oxidation. Furthermore, its strong electron-withdrawing nature can modulate the pKa of nearby functional groups, influencing the molecule's binding affinity to its biological target. The methoxy group can also participate in hydrogen bonding and fine-tune the electronic properties and solubility of the final compound. While specific examples citing **3-methoxy-4-(trifluoromethyl)benzyl alcohol** are not abundant in publicly available literature, its structural motifs are present in compounds investigated for various therapeutic areas.

Utility as a Synthetic Building Block:

The primary alcohol functionality of **3-methoxy-4-(trifluoromethyl)benzyl alcohol** serves as a versatile handle for a variety of chemical transformations. It can be readily oxidized to the corresponding aldehyde or carboxylic acid, converted to a leaving group (e.g., a halide or tosylate) for nucleophilic substitution reactions, or used in esterification and etherification reactions. This versatility allows for the incorporation of the 3-methoxy-4-(trifluoromethyl)phenyl moiety into a wide range of molecular scaffolds.



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Synthetic transformations of the core molecule.

Conclusion

3-Methoxy-4-(trifluoromethyl)benzyl alcohol is a specialized yet highly useful fluorinated building block for organic synthesis. Its distinct substitution pattern offers a unique combination of electronic and steric properties that are advantageous for the development of new pharmaceuticals and agrochemicals. A thorough understanding of its chemical data, safe handling procedures, and synthetic utility is crucial for researchers and scientists aiming to leverage its potential in their respective fields. As the demand for sophisticated fluorinated intermediates continues to grow, the importance of compounds like **3-methoxy-4-(trifluoromethyl)benzyl alcohol** in enabling innovation is set to increase.

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